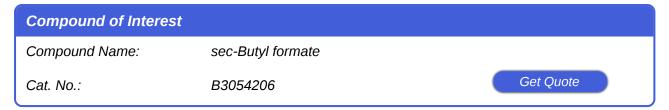


sec-Butyl Formate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **sec-butyl formate**, a significant organic compound with applications in various scientific fields. This document consolidates its chemical identity, physicochemical properties, synthesis and analysis protocols, and safety information to support research and development activities.

Chemical Identity

CAS Number: 589-40-2[1][2][3][4][5]

Molecular Formula: $C_5H_{10}O_2[1][2][3][4]$

IUPAC Name: butan-2-yl formate[3][4]

Synonyms: A variety of synonyms are used to identify **sec-butyl formate** in literature and commercial listings. These include:

- Formic acid, 1-methylpropyl ester[1][3][4][6]
- sec-Butyl methanoate[2][4]
- s-Butyl formate[4]
- 2-Butyl formate[2][3][4]



- 1-Methylpropyl formate[1]
- Formic acid, sec-butyl ester[1][2][4]
- NSC 8430[1][4]
- butan-2-yl methanoate[4]

Physicochemical Properties

The following table summarizes the key physical and chemical properties of **sec-butyl formate**.

Property	Value	Reference
Molecular Weight	102.13 g/mol	[1][3][4]
Appearance	Colorless clear liquid (est.)	[2]
Boiling Point	94.0 °C at 760 mmHg	[2]
Specific Gravity	0.87700 to 0.88300 @ 25.00 °C	[2][7]
Refractive Index	1.38600 to 1.39200 @ 20.00 °C	[2][7]
Flash Point	3.33 °C (38.00 °F) TCC	[2][7]
Vapor Pressure	38.207 mmHg @ 25.00 °C (est.)	[2]
Solubility	Slightly soluble in water; soluble in alcohol.	[2][7]
logP (o/w)	1.240 (est.)	[2]

Experimental Protocols Synthesis of sec-Butyl Formate via Fischer Esterification



This protocol describes a general method for the synthesis of **sec-butyl formate** through the acid-catalyzed esterification of sec-butanol with formic acid.

Materials:

- sec-Butanol
- Formic acid (88% or higher)
- Concentrated sulfuric acid (catalyst)
- · Anhydrous sodium sulfate or magnesium sulfate
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Diethyl ether or other suitable extraction solvent

Equipment:

- Round-bottom flask
- Reflux condenser
- · Heating mantle with magnetic stirrer
- Separatory funnel
- Distillation apparatus
- Standard laboratory glassware

Procedure:

 Reaction Setup: In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, combine equimolar amounts of sec-butanol and formic acid.



- Catalyst Addition: Slowly add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the total reactant mass) to the mixture while stirring.
- Reflux: Heat the reaction mixture to reflux using a heating mantle. Maintain a gentle reflux for 2-4 hours to allow the esterification to proceed towards completion. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up: After cooling the reaction mixture to room temperature, transfer it to a separatory funnel.
- Extraction and Washing: Add diethyl ether to dilute the mixture and wash it sequentially with:
 - Water to remove the bulk of the unreacted formic acid and sulfuric acid.
 - Saturated sodium bicarbonate solution to neutralize any remaining acids. Be cautious as
 CO₂ evolution may cause pressure build-up.
 - Saturated sodium chloride solution (brine) to reduce the solubility of the ester in the aqueous layer.
- Drying: Separate the organic layer and dry it over anhydrous sodium sulfate or magnesium sulfate.
- Solvent Removal: Filter the drying agent and remove the solvent from the filtrate using a rotary evaporator.
- Purification: Purify the crude sec-butyl formate by fractional distillation to obtain the final product. Collect the fraction boiling at approximately 94-97 °C.

Analysis of sec-Butyl Formate by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a general procedure for the analysis of **sec-butyl formate** using GC-MS.

Instrumentation:

Gas chromatograph coupled with a mass spectrometer (GC-MS)



• A suitable capillary column (e.g., a non-polar DB-5 or a similar stationary phase)

Sample Preparation:

- Prepare a dilute solution of the **sec-butyl formate** sample in a volatile organic solvent such as hexane or dichloromethane. A typical concentration is around 10 µg/mL.
- Ensure the sample is free of particulate matter by filtering or centrifugation if necessary.
- Transfer the prepared sample to a 1.5 mL GC autosampler vial.

GC-MS Parameters (Typical):

- Injector Temperature: 250 °C
- Injection Volume: 1 μL (splitless or with an appropriate split ratio)
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)
- Oven Temperature Program:
 - Initial temperature: 40 °C, hold for 2 minutes
 - Ramp: Increase to 150 °C at a rate of 10 °C/min
 - Hold: Maintain at 150 °C for 2 minutes
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Range: m/z 35-350

Data Analysis:

The identity of **sec-butyl formate** can be confirmed by comparing its retention time and the resulting mass spectrum with a known standard or with reference spectra from a database,



such as the NIST Mass Spectral Library.

Visualizations

Synthesis and Purification Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **sec-butyl formate**.



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Caption: Workflow for the synthesis and purification of **sec-butyl formate**.

Safety Information

sec-Butyl formate is classified as a highly flammable liquid and vapor. Appropriate safety precautions should be taken when handling this compound. This includes working in a well-ventilated area, away from ignition sources, and using appropriate personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat.

Conclusion

This technical guide provides essential information on **sec-butyl formate** for professionals in research and development. The compiled data on its chemical properties, detailed experimental protocols for its synthesis and analysis, and safety guidelines are intended to facilitate its effective and safe use in scientific applications.



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